

Personal protective equipment for handling 2-Fluoro-5-(trifluoromethyl)phenol

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Compound of Interest

Compound Name: 2-Fluoro-5-(trifluoromethyl)phenol

Cat. No.: B114161

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Essential Safety and Handling Guide for 2-Fluoro-5-(trifluoromethyl)phenol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Fluoro-5-(trifluoromethyl)phenol** (CAS No: 141483-15-0). The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

Hazard Identification and Classification

2-Fluoro-5-(trifluoromethyl)phenol is a hazardous substance, classified as a flammable liquid and vapor. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes skin irritation, serious eye damage, and may cause respiratory irritation.^{[1][2][3]}

GHS Hazard Statements: H226, H302, H312, H315, H318, H319, H332, H335^{[1][3]}

Signal Word: Danger^[3]

Physical and Chemical Properties

A summary of the key quantitative data for **2-Fluoro-5-(trifluoromethyl)phenol** is provided below.

Property	Value
Molecular Formula	C ₇ H ₄ F ₄ O
Molecular Weight	180.10 g/mol
Appearance	Colorless to red to green clear liquid[4]
Boiling Point	146 °C
Density	1.436 g/mL at 25 °C
Flash Point	57 °C (134.6 °F) - closed cup
Refractive Index	n _{20/D} 1.439

Operational Plan: Safe Handling Protocol

A systematic approach is essential to minimize risk when handling **2-Fluoro-5-(trifluoromethyl)phenol**. All work with this compound must be conducted in a certified chemical fume hood.[2][5]

Personal Protective Equipment (PPE) Requirements

A comprehensive suite of personal protective equipment is mandatory.

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face	Chemical Splash Goggles and Face Shield	Goggles should be worn at all times. A face shield must be worn over the goggles when there is a splash risk.[2][5]
Hand Protection	Double Nitrile Gloves or Butyl Rubber/Neoprene Gloves	For incidental contact, two pairs of nitrile gloves are recommended. For direct handling or splash risk, more robust butyl rubber or neoprene gloves should be used.[2][5] Gloves must be inspected before use and changed immediately if contaminated.[5]
Body Protection	Flame-Retardant Lab Coat and Chemical-Resistant Apron	A fully buttoned, flame-retardant lab coat is required. [5] A chemical-resistant apron should be worn over the lab coat for procedures with a higher splash risk.[5]
Respiratory	Certified Chemical Fume Hood	All handling of this chemical must occur within a properly functioning chemical fume hood to minimize inhalation exposure.[2][5] If a fume hood is not feasible, a NIOSH-approved respirator with an organic vapor cartridge is required.[2][6]
Foot Protection	Closed-Toed Shoes	Street shoes are not permitted in the laboratory.[5]

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Designate a specific area within a certified chemical fume hood for the procedure.
 - Ensure an emergency eyewash station and safety shower are readily accessible.[\[2\]](#)
 - Assemble and inspect all required PPE as detailed in the table above.
 - Bring all necessary chemicals and laboratory equipment into the fume hood.[\[5\]](#)
- Handling:
 - Don all required PPE before opening the chemical container.[\[5\]](#)
 - Avoid direct contact with the chemical. Use appropriate laboratory equipment for all transfers.[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
- Post-Handling:
 - Decontaminate all equipment and the work surface with soap and water.[\[7\]](#)
 - Remove PPE carefully, avoiding cross-contamination.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[8\]](#)[\[9\]](#)

Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure.

Exposure Type	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. [2] [5] Some sources recommend wiping the area with polyethylene glycol (PEG-300 or PEG-400) after initial water flushing for phenol exposure. [2] Seek immediate medical attention. [2] [5]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. [2] [5] Seek immediate medical attention. [2] [5]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. [2] [5] Seek immediate medical attention. [2] [5]
Ingestion	Do NOT induce vomiting. [2] [5] Rinse the mouth with water. [2] Seek immediate medical attention. [2] [5]
Spill	For small spills, contain the spill with an inert absorbent material (e.g., vermiculite, sand). [2] Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. [2] For large spills, evacuate the area and contact your institution's emergency response team. [2] [7]

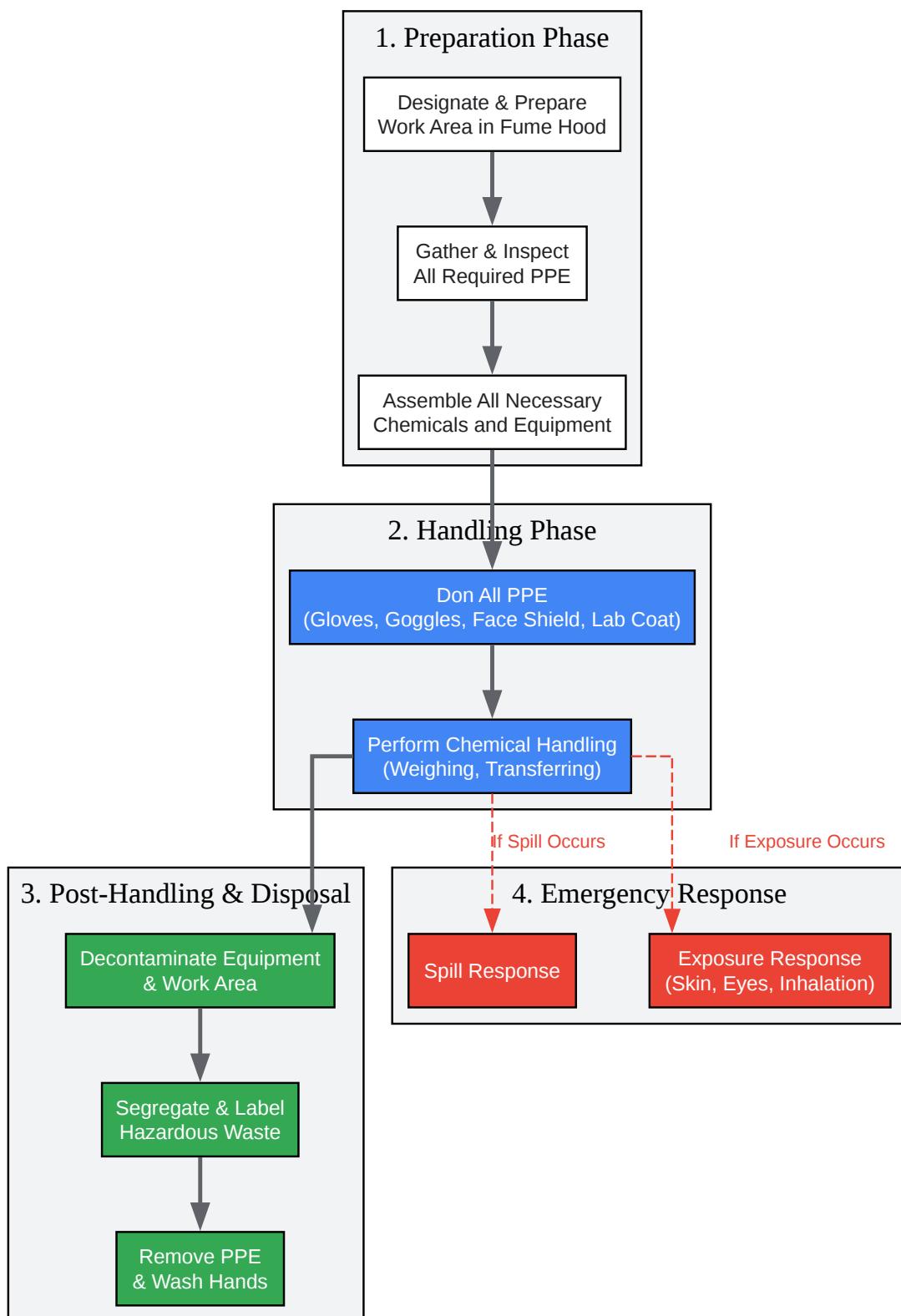
Disposal Plan

Dispose of **2-Fluoro-5-(trifluoromethyl)phenol** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.[\[2\]](#)

- Waste Segregation:

- Solid Waste: Collect any solid waste contaminated with the chemical in a clearly labeled, sealed container. The label should read "Halogenated Organic Waste - Solid."[\[10\]](#)
- Liquid Waste: Collect liquid waste in a shatter-proof, compatible container.[\[10\]](#) The container must be labeled "Halogenated Organic Waste - Liquid."[\[10\]](#)
- Do not mix with non-halogenated waste.[\[10\]](#)
- Labeling and Storage:
 - All waste containers must be clearly labeled with the chemical name "**2-Fluoro-5-(trifluoromethyl)phenol**" and the words "Hazardous Waste."[\[10\]](#)
 - Keep waste containers tightly closed except when adding waste.[\[10\]](#)
 - Store waste in a designated, well-ventilated area away from heat, ignition sources, and incompatible materials.[\[2\]](#)[\[10\]](#)
- Final Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.[\[10\]](#)

Workflow for Safe Handling of **2-Fluoro-5-(trifluoromethyl)phenol**

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Caption: Workflow for the safe handling of **2-Fluoro-5-(trifluoromethyl)phenol**.

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